

In-Depth Technical Guide: Solubility of 8-Aminoquinaldine in Organic Solvents

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Compound of Interest

Compound Name: 8-Aminoquinaldine

Cat. No.: B105178

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **8-Aminoquinaldine** (also known as 8-amino-2-methylquinoline), a critical parameter for its application in pharmaceutical synthesis, materials science, and chemical research. Due to the limited availability of specific quantitative solubility data for **8-Aminoquinaldine**, this guide also includes information on the closely related compound, 8-aminoquinoline, to provide a broader context for its solubility characteristics.

Physicochemical Properties of 8-Aminoquinaldine

8-Aminoquinaldine is a heterocyclic aromatic amine with the molecular formula $C_{10}H_{10}N_2$ and a molecular weight of 158.20 g/mol. It typically appears as a white to amber or dark green crystalline powder.

Quantitative Solubility Data

The publicly available quantitative solubility data for **8-Aminoquinaldine** is sparse. The following table summarizes the known data.

Solvent System	Temperature	Solubility	Method
Aqueous solution (pH 7.4)	Not Specified	19 µg/mL	Experimental
Methanol	Not Specified	Soluble	Not Specified

A qualitative assessment of "soluble" was found for methanol without specific quantitative values.^[1]

Solubility of the Related Compound: 8-Aminoquinoline

Given the structural similarity between **8-Aminoquinaldine** (8-amino-2-methylquinoline) and 8-Aminoquinoline, the solubility data for the latter can provide valuable insights. 8-Aminoquinoline is generally soluble in polar organic solvents.

Solvent	Temperature	Solubility
Water	Not Specified	Slightly soluble
Ethanol	Not Specified	Soluble
Diethyl Ether	Not Specified	Insoluble
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL (693.63 mM) - requires sonication

Note: This data is for 8-Aminoquinoline, not **8-Aminoquinaldine**.

Experimental Protocols for Solubility Determination

A precise determination of solubility is crucial for various applications. The following outlines a general experimental protocol for determining the solubility of a compound like **8-Aminoquinaldine** in an organic solvent, commonly known as the shake-flask method.

Materials and Equipment

- **8-Aminoquinaldine** (high purity)

- Selected organic solvents (e.g., methanol, ethanol, DMSO, acetonitrile, etc.)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

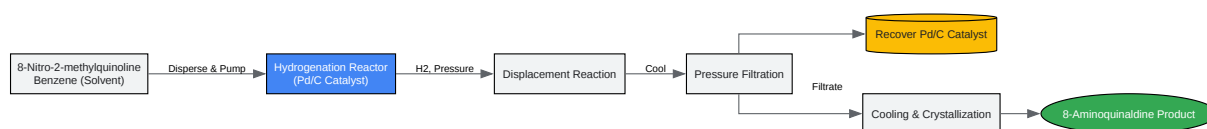
Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **8-Aminoquinoline** to a known volume of the selected organic solvent in a sealed vial. The excess solid should be clearly visible.
 - Agitate the mixture at a constant temperature using a shaker or water bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Centrifuge the vial at a high speed to pellet the undissolved solid.
 - Carefully withdraw a known volume of the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.
- Quantification of Solute:
 - Dilute the filtered, saturated solution with a known volume of the solvent to bring the concentration within the linear range of the analytical method.

- Analyze the diluted solution using a validated HPLC method to determine the concentration of **8-Aminoquinaldine**. A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.
- Calculation:
 - Calculate the solubility of **8-Aminoquinaldine** in the solvent, taking into account the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

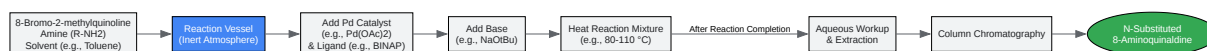
Visualized Experimental Workflows

The solubility of **8-Aminoquinaldine** is a key factor in its use as a reactant in organic synthesis. The following diagrams illustrate typical experimental workflows involving this compound.



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Production of **8-Aminoquinaldine** via Hydrogenation.



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Buchwald-Hartwig Amination for N-Substituted **8-Aminoquinaldines**.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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